Spectroscopic Profile of 2-Chloro-5-fluorobenzonitrile: A Technical Guide

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Compound of Interest

Compound Name:	*2-Chloro-5-fluorobenzonitrile*
CAS No.:	*57381-56-3*
Cat. No.:	*B1347047*

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This technical guide provides a comprehensive overview of the spectral data for **2-Chloro-5-fluorobenzonitrile** (CAS No: 57381-56-3), a key intermediate in various chemical syntheses. This document outlines its Nuclear Magnetic Resonance (NMR), Infrared (IR), and Mass Spectrometry (MS) characteristics, supported by detailed experimental protocols. Please note that while experimental IR data is referenced, specific experimental NMR and MS fragmentation data are not readily available in public databases. Therefore, the NMR and MS data presented herein are predicted values based on the compound's structure and established spectroscopic principles.

Quantitative Spectral Data

The following tables summarize the key spectral data for **2-Chloro-5-fluorobenzonitrile**.

Table 1: Predicted ^{1}H NMR Spectral Data

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Chemical Shift (δ) (ppm)	Multiplicity	Coupling Constant (J) (Hz)	Assignment
~7.75	dd	J(H,H) ≈ 8.7, J(H,F) ≈ 5.5	H-6
~7.60	dd	J(H,H) ≈ 8.7, J(H,H) ≈ 3.0	H-3
~7.45	ddd	J(H,H) ≈ 8.7, J(H,F) ≈ 8.7, J(H,H) ≈ 3.0	H-4

Note: Predicted values are based on standard chemical shift tables and observed patterns for similar substituted benzonitriles. The solvent is assumed to be $CDCl_3$.

Table 2: Predicted ^{13}C NMR Spectral Data

Chemical Shift (δ) (ppm)	Assignment
~162 (d, $^1J(C,F)$ ≈ 250 Hz)	C-5
~135 (d, $^3J(C,F)$ ≈ 9 Hz)	C-1
~134	C-3
~120 (d, $^2J(C,F)$ ≈ 22 Hz)	C-4
~118 (d, $^2J(C,F)$ ≈ 21 Hz)	C-6
~117	C-CN
~110	C-2

Note: Predicted values are based on additivity rules and data from structurally related compounds. The large coupling constant for C-5 is characteristic of a direct C-F bond.

Table 3: Key IR Absorption Bands

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Wavenumber (cm^{-1})	Intensity	Assignment
~2230	Strong	C≡N (Nitrile) stretch
~3100-3000	Medium	Aromatic C-H stretch
~1600-1450	Medium-Strong	Aromatic C=C ring stretch
~1250	Strong	C-F stretch
~850-550	Medium-Strong	C-Cl stretch

Note: These are characteristic absorption regions for the functional groups present. An experimental ATR-IR spectrum is available on PubChem (CID 93656), acquired on a Bruker Tensor 27 FT-IR.[1]

Table 4: Mass Spectrometry Data

m/z	Ion	Notes
155/157	$[M]^+$	Molecular ion peak, showing isotopic pattern for one chlorine atom.
128/130	$[M-CN]^+$	Loss of the nitrile group.
99	$[M-CN-Cl]^+$	Loss of nitrile and chlorine.

Note: Fragmentation is predicted. The molecular weight of **2-Chloro-5-fluorobenzonitrile** is 155.56 g/mol .[2] The presence of the M and M+2 peaks in an approximate 3:1 ratio is a key indicator of a chlorine-containing compound.

Table 5: Predicted Collision Cross Section (CCS) Data for $[M+H]^+$ Adduct

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Adduct	m/z	Predicted CCS (Å²)
[M+H]⁺	156.00108	124.6
[M+Na]⁺	177.98302	137.5
[M+K]⁺	193.95696	132.7

Source: PubChemLite, calculated using CCSbase.[3]

Experimental Protocols

The following sections describe standardized methodologies for acquiring the spectral data presented above.

Nuclear Magnetic Resonance (NMR) Spectroscopy

Objective: To determine the proton (^{1}H) and carbon (^{13}C) chemical environments in the molecule.

Instrumentation: A high-resolution NMR spectrometer (e.g., 400 MHz or higher).

Sample Preparation:

- Weigh approximately 10-20 mg of **2-Chloro-5-fluorobenzonitrile**.
- Dissolve the sample in approximately 0.7 mL of a deuterated solvent (e.g., Chloroform-d, $CDCl_3$) in a clean vial.
- Add a small amount of an internal standard, such as tetramethylsilane (TMS), for chemical shift referencing (δ = 0.00 ppm).
- Transfer the solution to a 5 mm NMR tube.

^{1}H NMR Acquisition:

- Pulse Program: Standard single-pulse sequence.
- Spectral Width: Approximately 12 ppm.

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- Acquisition Time: 2-3 seconds.
- Relaxation Delay: 1-2 seconds.
- Number of Scans: 16-64, depending on sample concentration.
- Temperature: 298 K.

^{13}C NMR Acquisition:

- Pulse Program: Standard single-pulse with proton decoupling.
- Spectral Width: Approximately 220 ppm.
- Acquisition Time: 1-2 seconds.
- Relaxation Delay: 2-5 seconds.
- Number of Scans: 1024 or more, as the ^{13}C nucleus has low natural abundance and sensitivity.
- Temperature: 298 K.

Data Processing:

- Apply a Fourier transform to the acquired Free Induction Decay (FID).
- Phase correct the resulting spectrum.
- Calibrate the chemical shift scale using the TMS signal.
- Integrate the signals in the ^{1}H NMR spectrum.
- Analyze the chemical shifts, multiplicities, and coupling constants.

Infrared (IR) Spectroscopy

Objective: To identify the functional groups present in the molecule through their characteristic vibrational frequencies.

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Instrumentation: A Fourier Transform Infrared (FTIR) spectrometer, such as a Bruker Tensor 27, equipped with an Attenuated Total Reflectance (ATR) accessory.[1]

Sample Preparation (ATR):

- Ensure the ATR crystal (e.g., diamond or zinc selenide) is clean.
- Record a background spectrum of the empty ATR setup.
- Place a small amount of solid **2-Chloro-5-fluorobenzonitrile** directly onto the crystal.
- Apply pressure using the anvil to ensure good contact between the sample and the crystal.

Data Acquisition:

- Spectral Range: 4000-400 cm^{-1}.
- Resolution: 4 cm^{-1}.
- Number of Scans: 16-32 scans are typically co-added to improve the signal-to-noise ratio.

Data Processing:

- The instrument software automatically ratios the sample spectrum against the background spectrum to produce the final absorbance or transmittance spectrum.
- Identify the wavenumbers of the major absorption peaks.
- Assign these peaks to specific functional group vibrations (e.g., C≡N, C-F, C-Cl).[4][5]

Mass Spectrometry (MS)

Objective: To determine the molecular weight and fragmentation pattern of the molecule.

Instrumentation: A mass spectrometer, often coupled with a gas chromatograph (GC-MS) for sample introduction and separation.

Sample Preparation (GC-MS):

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- Prepare a dilute solution of **2-Chloro-5-fluorobenzonitrile** in a volatile solvent (e.g., dichloromethane or ethyl acetate).

GC-MS Acquisition:

- Injection Volume: 1 µL.
- Inlet Temperature: 250 °C.
- Carrier Gas: Helium.
- GC Column: A nonpolar capillary column (e.g., DB-5ms).
- Oven Program: Start at a low temperature (e.g., 70 °C), then ramp up to a higher temperature (e.g., 280 °C) to ensure elution.

Mass Spectrometer Parameters:

- Ionization Mode: Electron Ionization (EI).
- Ionization Energy: 70 eV.
- Mass Range: m/z 40-400.
- Source Temperature: 230 °C.

Data Analysis:

- Identify the peak in the chromatogram corresponding to **2-Chloro-5-fluorobenzonitrile**.
- Analyze the mass spectrum associated with this peak.
- Identify the molecular ion peak ($[M]^+$) and its isotopic pattern.
- Identify the major fragment ions and propose their structures based on the mass differences from the molecular ion.

Workflow Visualization

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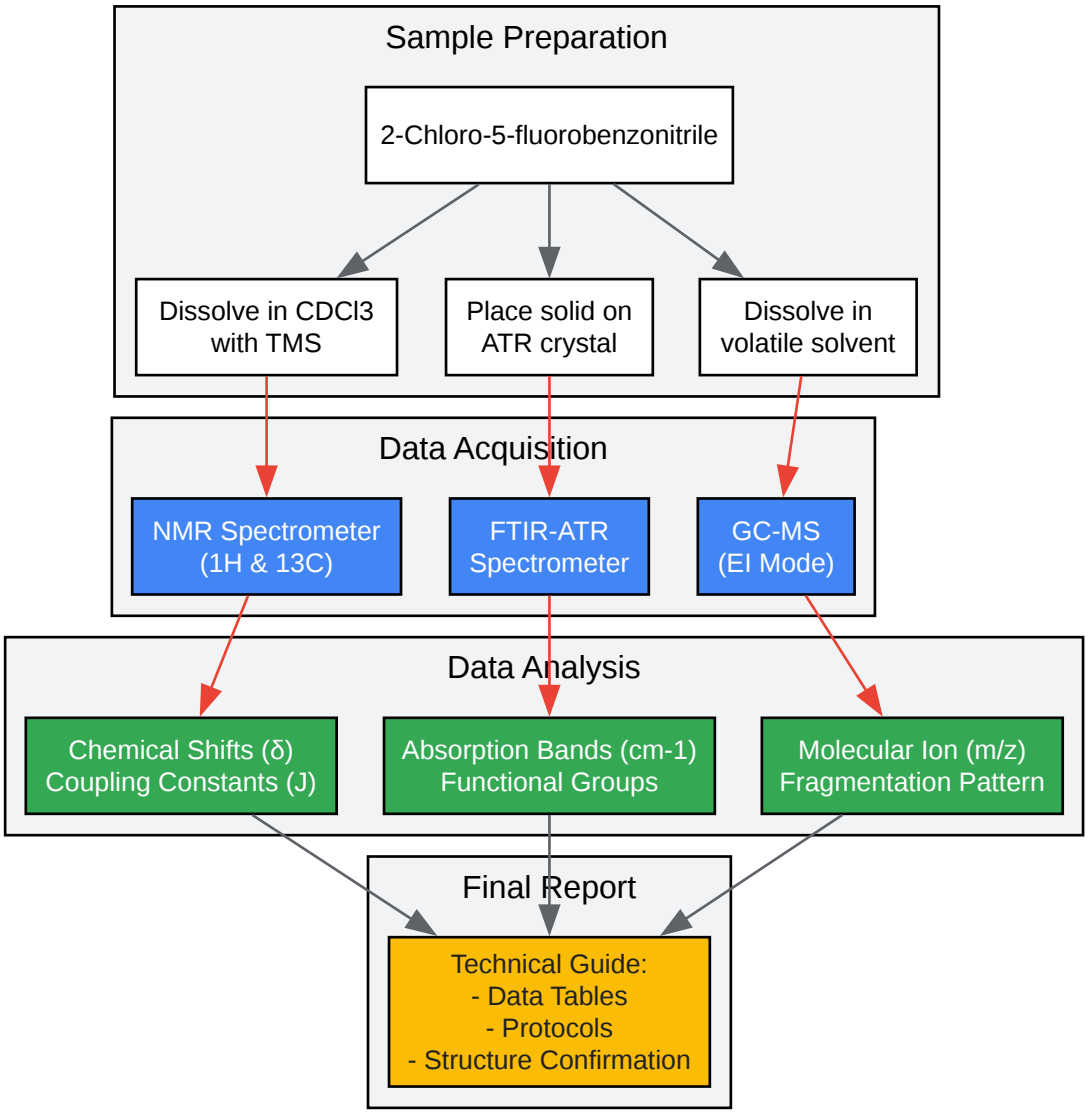
The following diagram illustrates the logical workflow for the spectroscopic analysis of **2-Chloro-5-fluorobenzonitrile**.

Workflow for Spectroscopic Analysis of 2-Chloro-5-fluorobenzonitrile



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Caption: Spectroscopic analysis workflow.

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- To cite this document: BenchChem. [Spectroscopic Profile of 2-Chloro-5-fluorobenzonitrile: A Technical Guide]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1347047/docs#spectroscopic-profile-of-2-chloro-5-fluorobenzonitrile-a-technical-guide]

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